Tridecanoic-D25 acid for absolute quantification of lipids

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Compound of Interest

Compound Name:	*Tridecanoic-D25 acid*
Cat. No.:	*B1433956*

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Application Note: Absolute Quantification of Total Fatty Acids Using **Tridecanoic-D25 Acid**

Abstract This application note details a robust protocol for the absolute quantification of total fatty acids in biological matrices (plasma, tissue, and cell culture) using **Tridecanoic-D25 Acid** (Perdeuterated C13:0) as a premier internal standard.[1] Unlike conventional odd-chain standards, Tridecanoic-D25 combines the rarity of odd-chain fatty acids with the mass-spectral distinctiveness of stable isotope labeling. This dual-advantage minimizes endogenous interference and corrects for extraction variability and ionization suppression in Gas Chromatography-Mass Spectrometry (GC-MS) workflows.

Introduction: The Precision Challenge in Lipidomics

Quantitative lipidomics faces two primary hurdles: extraction efficiency variability and matrix-induced ionization suppression. Traditional methods often employ non-labeled odd-chain fatty acids (e.g., C17:0, C19:0) as internal standards. However, low levels of endogenous odd-chain fatty acids can exist in dietary studies or specific metabolic conditions, compromising baseline accuracy.

Why **Tridecanoic-D25 Acid**?

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- Zero Endogenous Background: C13:0 is virtually absent in mammalian lipidomes.
- Mass Shift (+25 Da): The perdeuterated tag shifts the molecular ion significantly (

  241

  266 for the free acid), eliminating isotopic overlap with naturally occurring C12 or C14 species.
- Retention Time Locking: Deuterated analogs exhibit near-identical chromatographic behavior to their hydrogenated counterparts, ensuring they experience the exact same matrix effects at the ion source.

Material Specifications & Handling

Property	Specification
Compound Name	Tridecanoic-d25 Acid
Chemical Formula	CD3(CD2)11COOH
Molecular Weight	~239.53 g/mol (vs. 214.34 g/mol for unlabeled)
Purity	98% atom % D; 99% Chemical Purity
Solubility	Soluble in Ethanol, Methanol, Chloroform, Ethyl Acetate
Storage	-20°C; Protect from light and moisture

Preparation of Internal Standard (IS) Stock:

- Stock Solution (1 mg/mL): Dissolve 1 mg Tridecanoic-D25 in 1 mL of LC-MS grade Ethanol or Methanol:Chloroform (1:1).
- Working Solution (50 µg/mL): Dilute the stock 1:20 in Methanol. Store at -20°C in amber glass vials with PTFE-lined caps.

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Experimental Protocol: Total Fatty Acid Analysis (GC-MS)

This workflow utilizes a modified Folch Extraction followed by Acid-Catalyzed Transesterification to convert bound fatty acids (TAGs, PLs) into Fatty Acid Methyl Esters (FAMEs).

Phase 1: Sample Preparation & Spiking

Rationale: Spiking must occur before any extraction to correct for lipid loss during phase separation.

- Sample Aliquot: Transfer 50 µL of plasma (or 10 mg homogenized tissue) into a borosilicate glass tube with a PTFE-lined cap.
- IS Spiking: Add 10 µL of Tridecanoic-D25 Working Solution (500 ng total) directly to the sample.
- Equilibration: Vortex gently and incubate on ice for 10 minutes to allow the IS to integrate with the sample matrix.

Phase 2: Lipid Extraction (Folch Method)

- Add 1 mL Chloroform:Methanol (2:1 v/v).
- Vortex vigorously for 1 minute.
- Add 200 µL of 0.9% NaCl (aq) to induce phase separation.
- Centrifuge at 3,000 x g for 5 minutes at 4°C.
- Collection: Carefully aspirate the lower organic phase (containing lipids) into a clean glass tube.
- Re-extraction (Optional): Add 500 µL Chloroform to the remaining aqueous phase, vortex, centrifuge, and combine with the first organic fraction.
- Drying: Evaporate the solvent under a gentle stream of Nitrogen at 30°C until dry.

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Phase 3: Derivatization (FAME Synthesis)

- Resuspend dried residue in 500 µL of 1M Methanolic HCl (or BF3-Methanol).
- Seal the tube tightly (PTFE cap) and incubate at 80°C for 60 minutes.
  - Mechanism:[2][3][4][5][6] Acid hydrolysis cleaves ester bonds; methanol acts as the nucleophile to form methyl esters.
- Cool to room temperature.
- Add 1 mL of Hexane and 1 mL of HPLC-grade Water.
- Vortex and centrifuge (2,000 x g, 2 min).
- Transfer the upper Hexane layer (containing FAMEs and C13:0-D25 FAME) to a GC vial.

Instrumental Analysis (GC-MS)

System: Agilent 7890/5977 (or equivalent). Column: DB-23 or HP-88 (High polarity for isomer separation), 30m x 0.25mm x 0.25µm.

Parameter	Setting
Injection	1 µL, Split 10:1 (adjust based on concentration)
Inlet Temp	250°C
Carrier Gas	Helium, 1.0 mL/min (Constant Flow)
Oven Program	50°C (1 min) 25°C/min to 175°C 4°C/min to 230°C (hold 5 min)
Transfer Line	260°C
Ion Source	EI (70 eV), 230°C
Acquisition	SIM (Selected Ion Monitoring) for quantitation; Scan (50-500 m/z) for ID

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Target Ions (SIM Mode):

- Analyte (e.g., Palmitate C16:0): m/z 74 (McLafferty), 87, 270 (Molecular Ion).
- IS (Tridecanoic-D25 Methyl Ester):
  - Quant Ion:m/z 267 (Molecular Ion of C13:0-D25 FAME: ~242 + 14 (CH3) + mass defect adjustment). Note: Verify exact m/z with a neat standard injection.
  - Qualifier Ion: m/z 77 (D3-McLafferty rearrangement).

Data Analysis & Calculation

Absolute concentration is calculated using the Response Factor (RF) derived from a calibration curve.

Step 1: Determine Response Factor (RF) Run a standard mix containing known amounts of Analyte (

) and Internal Standard (

).

Step 2: Calculate Sample Concentration

- : Integrated peak area of the target fatty acid.
- : Integrated peak area of Tridecanoic-D25.
- : Mass of IS added (e.g., 0.5 µg).

Workflow Visualization

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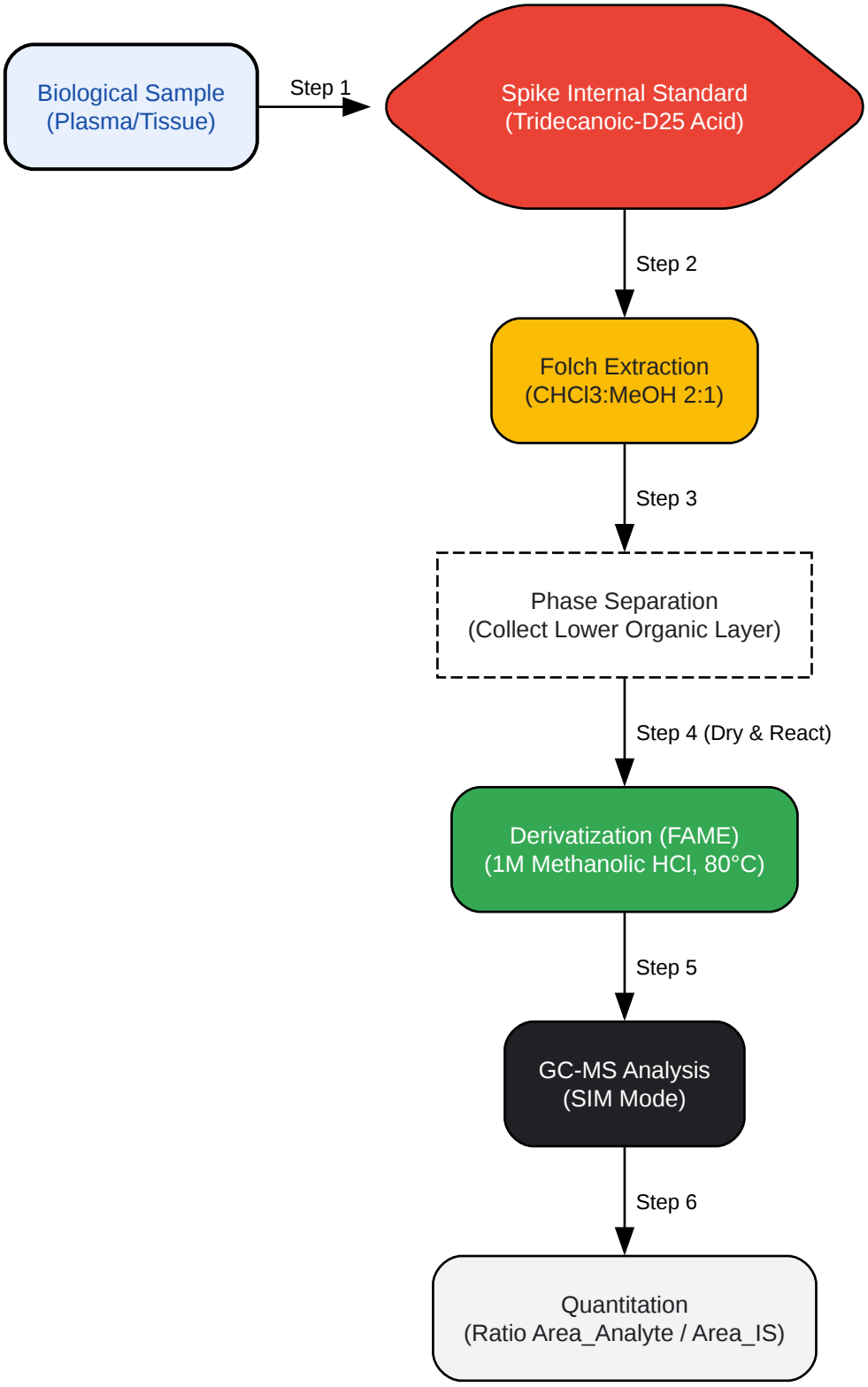

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Figure 1: Step-by-step workflow for absolute lipid quantification using Tridecanoic-D25 internal standard.

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